

N-(2-Hydroxyethyl)isonicotinamide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)isonicotinamide

CAS No.: 6265-74-3

Cat. No.: B1346906

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Abstract

This document provides a detailed technical guide on **N-(2-Hydroxyethyl)isonicotinamide**, a significant research chemical primarily recognized as the principal metabolite of the antianginal drug, Nicorandil. While its role in the metabolic pathway of Nicorandil is well-established, this guide also explores its fundamental chemical properties, potential independent biological activities, and provides detailed protocols for its analysis. This resource is intended for researchers, scientists, and professionals in drug development, offering a consolidated repository of technical information to facilitate further investigation into this molecule.

Introduction and Chemical Identity

N-(2-Hydroxyethyl)isonicotinamide, also known by synonyms such as *N*-(2-Hydroxyethyl)-4-pyridinecarboxamide and SG-86, is a nicotinamide derivative.[1][2] It is a stable, crystalline solid at room temperature.[3] The primary context of its scientific investigation has been as the denitrated metabolite of Nicorandil, a potassium channel activator and nitric oxide donor used in the treatment of angina.[2][4] Pharmacokinetic studies have shown that following oral administration of Nicorandil, **N-(2-Hydroxyethyl)isonicotinamide** is rapidly formed and constitutes a major portion of the urinary metabolites.[4]

While considered to have negligible cardiovascular effects compared to its parent compound, its presence as a significant metabolite necessitates a thorough understanding of its own biochemical and pharmacological profile.[2][4] This guide aims to provide a comprehensive overview of **N-(2-Hydroxyethyl)isonicotinamide**, moving beyond its identity as a mere metabolite to explore its potential as a research chemical in its own right.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **N-(2-Hydroxyethyl)isonicotinamide** is fundamental for its application in research, from designing experiments to interpreting results.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	166.18 g/mol	[1]
CAS Number	6265-74-3	[5]
Appearance	White crystalline powder	[3]
Melting Point	136-138 °C	[3]
Boiling Point	220 °C (lit.)	[3]
IUPAC Name	N-(2-hydroxyethyl)pyridine-4-carboxamide	[1]
Synonyms	N-(2-Hydroxyethyl)-4-pyridinecarboxamide, SG-86, Nicorandil amide	[1][2]

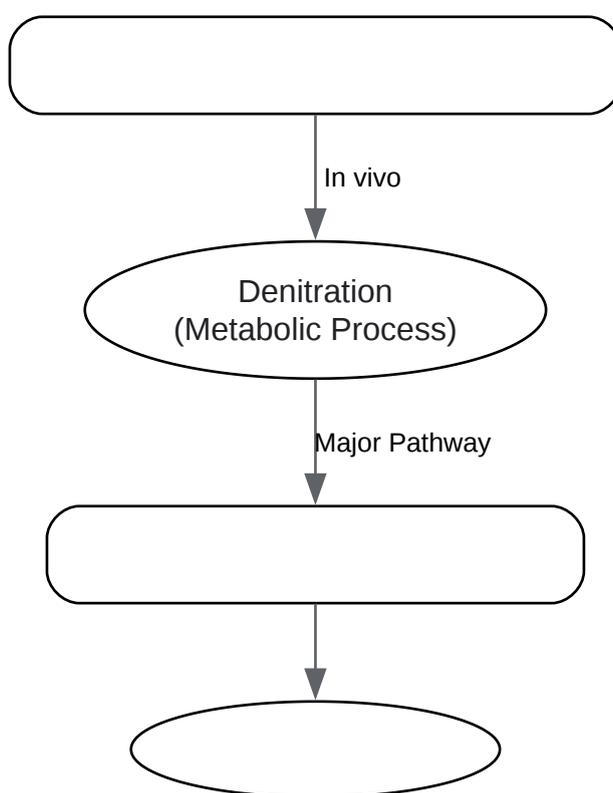
Synthesis and Metabolism

Synthesis

A common laboratory synthesis of **N-(2-Hydroxyethyl)isonicotinamide** involves the reaction of methyl nicotinate with monoethanolamine. The mixture is heated, and upon cooling, **N-(2-Hydroxyethyl)isonicotinamide** crystallizes, often in high purity, minimizing the need for extensive chromatographic purification.[6]

Metabolic Fate of Nicorandil

The primary route of **N-(2-Hydroxyethyl)isonicotinamide** formation in vivo is through the denitration of Nicorandil.[4] This metabolic conversion is a key aspect of Nicorandil's pharmacology.



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Caption: Metabolic pathway of Nicorandil to **N-(2-Hydroxyethyl)isonicotinamide**.

Potential Biological Activities and Research Applications

While early research concluded that **N-(2-Hydroxyethyl)isonicotinamide** possesses little to no vasodilatory activity, its structural similarity to nicotinamide, a form of vitamin B3, suggests potential involvement in other cellular processes.[2][4] It is important to note that, unlike other nicotinamide derivatives, **N-(2-Hydroxyethyl)isonicotinamide** is not a precursor for NAD⁺ biosynthesis.[6]

Emerging, yet not fully substantiated, areas of research interest include its potential antioxidant, anti-inflammatory, and neuroprotective effects.[6] These potential activities warrant further investigation to delineate any therapeutic potential independent of Nicorandil. As a research chemical, it can be utilized in various studies:

- **Metabolic Studies:** As a reference standard in pharmacokinetic and drug metabolism studies of Nicorandil.
- **Pharmacological Screening:** To investigate its independent effects on various cellular pathways, particularly those related to inflammation and oxidative stress.
- **Medicinal Chemistry:** As a scaffold for the synthesis of novel compounds with potential therapeutic activities.

Application Notes and Protocols

High-Performance Liquid Chromatography (HPLC) for Quantification

Accurate quantification of **N-(2-Hydroxyethyl)isonicotinamide** is crucial for pharmacokinetic and metabolism studies. The following protocol is a representative method for its determination in biological matrices.

Objective: To provide a robust HPLC method for the separation and quantification of **N-(2-Hydroxyethyl)isonicotinamide**.

Instrumentation and Reagents:

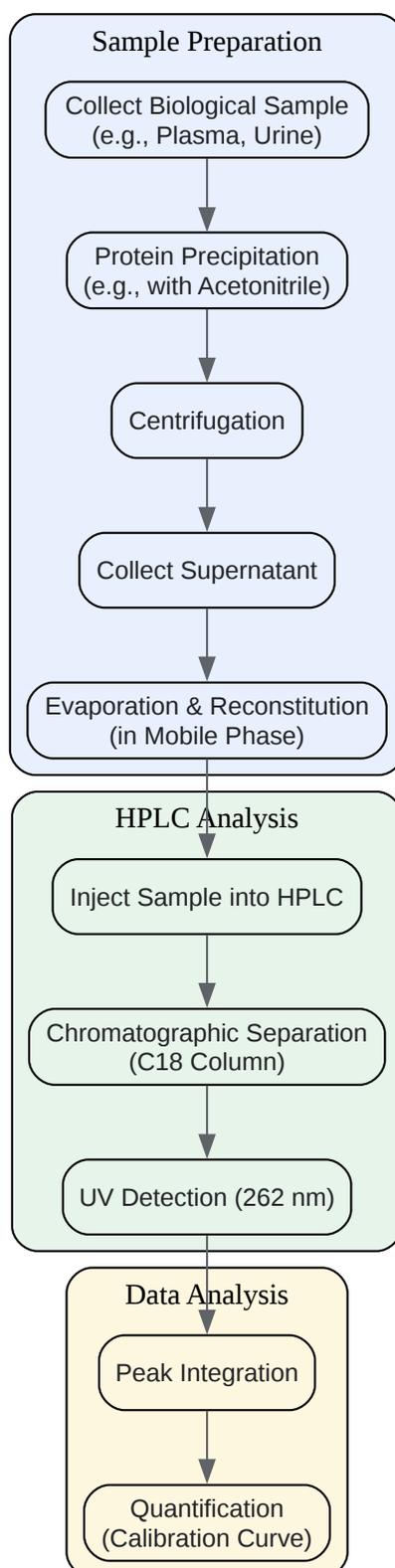
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Acetonitrile (HPLC grade)

- Formic acid (optional, for pH adjustment and improved peak shape)
- **N-(2-Hydroxyethyl)isonicotinamide** reference standard
- Internal standard (optional, for improved accuracy)

Chromatographic Conditions:

Parameter	Condition
Mobile Phase	Isocratic elution with a mixture of Methanol and Water (e.g., 60:40 v/v). The exact ratio may need optimization based on the specific column and system.
Flow Rate	1.0 mL/min
Column Temperature	Ambient (or controlled at 25 °C for better reproducibility)
Detection Wavelength	262 nm
Injection Volume	20 µL

Protocol Workflow:



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Caption: Experimental workflow for HPLC analysis of **N-(2-Hydroxyethyl)isonicotinamide**.

Detailed Protocol: Quantification in Plasma

1. Standard Curve Preparation:

- Prepare a stock solution of **N-(2-Hydroxyethyl)isonicotinamide** (1 mg/mL) in methanol.
- Perform serial dilutions to prepare working standards in the range of 0.1 µg/mL to 100 µg/mL.
- Spike blank plasma with the working standards to create a calibration curve.

2. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample (or standard), add 300 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4 °C.
- Carefully transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the HPLC mobile phase.
- Vortex and transfer to an HPLC vial.

3. HPLC Analysis:

- Inject 20 µL of the prepared sample onto the HPLC system.
- Run the analysis using the chromatographic conditions outlined in section 4.1.

4. Data Analysis:

- Integrate the peak area corresponding to the retention time of **N-(2-Hydroxyethyl)isonicotinamide**.

- Construct a calibration curve by plotting the peak area versus the concentration of the standards.
- Determine the concentration of **N-(2-Hydroxyethyl)isonicotinamide** in the unknown samples by interpolating their peak areas from the calibration curve.

Causality and Self-Validation:

- Protein Precipitation: The use of acetonitrile effectively removes high molecular weight proteins that can interfere with the analysis and damage the HPLC column.
- Centrifugation: This step ensures a clear supernatant, free of precipitated proteins, for injection.
- Evaporation and Reconstitution: This step concentrates the analyte and ensures it is dissolved in a solvent compatible with the mobile phase, leading to better peak shape and reproducibility.
- Calibration Curve: The use of a calibration curve prepared in the same biological matrix as the samples accounts for potential matrix effects and ensures accurate quantification.

Safety and Handling

Based on available data, **N-(2-Hydroxyethyl)isonicotinamide** is not classified as a hazardous substance according to GHS criteria.^[1] However, as with any research chemical, standard laboratory safety practices should be followed.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the compound.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Work in a well-ventilated area.
- Storage: Store in a tightly sealed container in a cool, dry place.

For the nitric ester derivative, **N-(2-Hydroxyethyl)isonicotinamide** nitric ester, it is classified as Acute Toxicity, Oral, Category 4.

Conclusion

N-(2-Hydroxyethyl)isonicotinamide is a research chemical of significant interest primarily due to its role as the main metabolite of Nicorandil. While it appears to be pharmacologically less active than its parent compound in the cardiovascular system, its complete biological profile remains an area for further exploration. The analytical methods provided in this guide offer a solid foundation for researchers to accurately quantify this compound in biological matrices, enabling more detailed pharmacokinetic and metabolism studies. Future research should focus on elucidating any potential independent biological effects of **N-(2-Hydroxyethyl)isonicotinamide** to fully understand its role in human physiology and pharmacology.

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